

(R)-(-)-1,2-Propanediol: A Technical Overview for Researchers

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Compound of Interest

Compound Name: (R)-(-)-1,2-Propanediol

Cat. No.: B107902

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Introduction: **(R)-(-)-1,2-Propanediol**, an enantiomer of 1,2-propanediol, is a versatile organic compound with significant applications in the pharmaceutical and chemical industries. Its specific stereochemistry makes it a valuable chiral building block in the synthesis of complex molecules. This document provides an in-depth guide to its chemical identity, properties, and synthesis methodologies, tailored for professionals in research and drug development.

Chemical Identity and Synonyms

The Chemical Abstracts Service (CAS) has assigned the number 4254-14-2 to **(R)-(-)-1,2-Propanediol**.^{[1][2][3][4]} This unique identifier is crucial for unambiguous identification in chemical databases and literature. The compound is also known by several synonyms:

- (R)-(-)-Propylene glycerol^[3]
- (R)-(-)-Propylene glycol
- (R)-propane-1,2-diol^{[2][5]}
- (2R)-1,2-Propanediol^{[2][5]}
- (R)-Propylene glycol^{[1][6]}

Quantitative Data Summary

The physicochemical properties of **(R)-(-)-1,2-Propanediol** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₃ H ₈ O ₂	[1] [3] [5]
Molecular Weight	76.09 g/mol	[3] [5]
Boiling Point	186-188 °C at 765 mmHg	[4]
Density	1.04 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.434	
Optical Activity	[α] _{20/D} -16.5°, neat	
Flash Point	103 °C (closed cup)	
Melting Point	-60 °C	[5]
Solubility in Water	1000 mg/mL at 20 °C	[5]

Experimental Protocols and Synthesis Methodologies

The synthesis of 1,2-propanediol, including its specific enantiomers, can be achieved through various chemical and biotechnological routes. The choice of method often depends on the desired stereoselectivity, feedstock availability, and environmental considerations.

Chemical Synthesis

1. Hydrolysis of Propylene Oxide: The traditional industrial method for producing 1,2-propanediol is the hydrolysis of propylene oxide.[\[7\]](#) This process typically yields a racemic mixture of (R)- and (S)-1,2-propanediol.

- Reaction: Propylene oxide is reacted with a large excess of water.
- Conditions: The reaction is carried out at high temperatures (around 190 °C) and pressures (1.8 MPa).[\[7\]](#)

- **Catalysis:** While the reaction can proceed without a catalyst, acidic or basic catalysts can be used to increase the reaction rate and selectivity.^[7]

- **Purification:** The final product is purified by distillation to achieve a purity of over 99.5%.^[7]

2. **Hydrogenolysis of Glycerol:** A more sustainable approach involves the catalytic hydrogenolysis of glycerol, a byproduct of biodiesel production.^[7]

- **Reaction:** Glycerol is reacted with hydrogen gas in the presence of a heterogeneous catalyst.
- **Catalysts:** Copper-based catalysts, such as copper-chromium, are commonly employed.^[8]
- **Process:** The process is often continuous, with glycerol being partially hydrogenated (up to 95% conversion) followed by distillation of the reaction mixture.^[8]

Biotechnological Synthesis

Biotechnological methods offer the advantage of producing specific enantiomers, such as **(R)-(-)-1,2-propanediol**, which is significantly more valuable than the racemic mixture for pharmaceutical applications.^[7] These methods typically utilize microorganisms to convert renewable feedstocks.

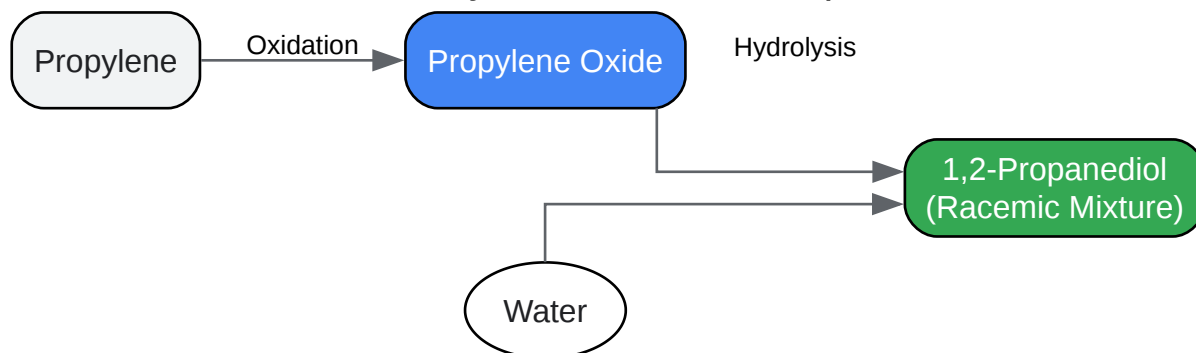
1. **Sugar-Based Fermentation:** Certain bacteria can produce 1,2-propanediol from sugars. One recognized pathway involves the conversion of the glycolytic intermediate dihydroxyacetone phosphate (DHAP) to methylglyoxal, which is then reduced to 1,2-propanediol.^{[9][10]}

2. **Glycerol-Based Fermentation:** Engineered microorganisms, such as *Escherichia coli*, can be used to produce **(R)-(-)-1,2-propanediol** from glucose.^[11] This is achieved by expressing genes for enzymes like NADH-linked glycerol dehydrogenase.

Visualization of Synthesis Pathways

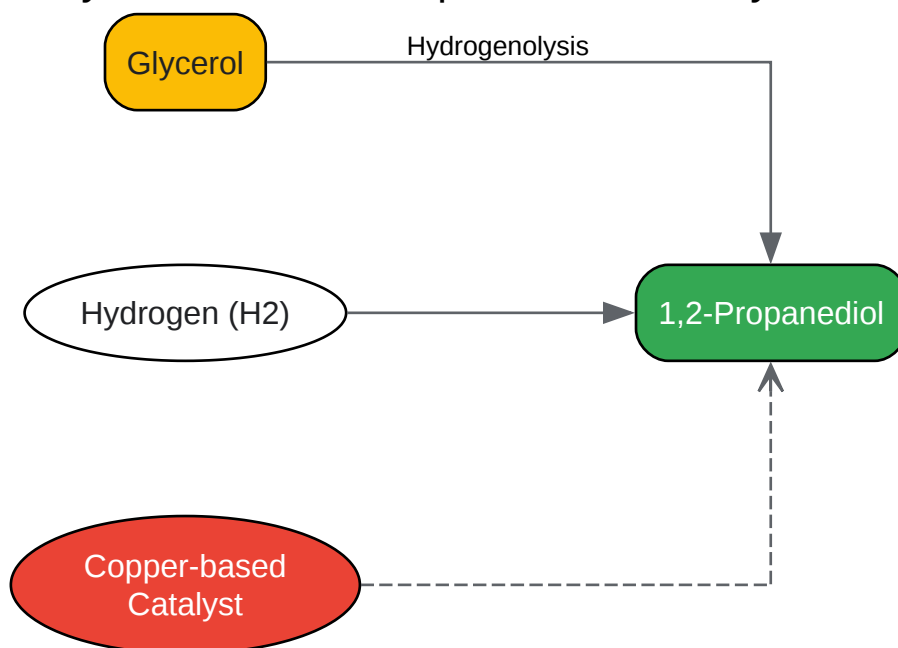
The following diagrams illustrate the key synthesis routes for 1,2-propanediol.

Traditional Synthesis of 1,2-Propanediol

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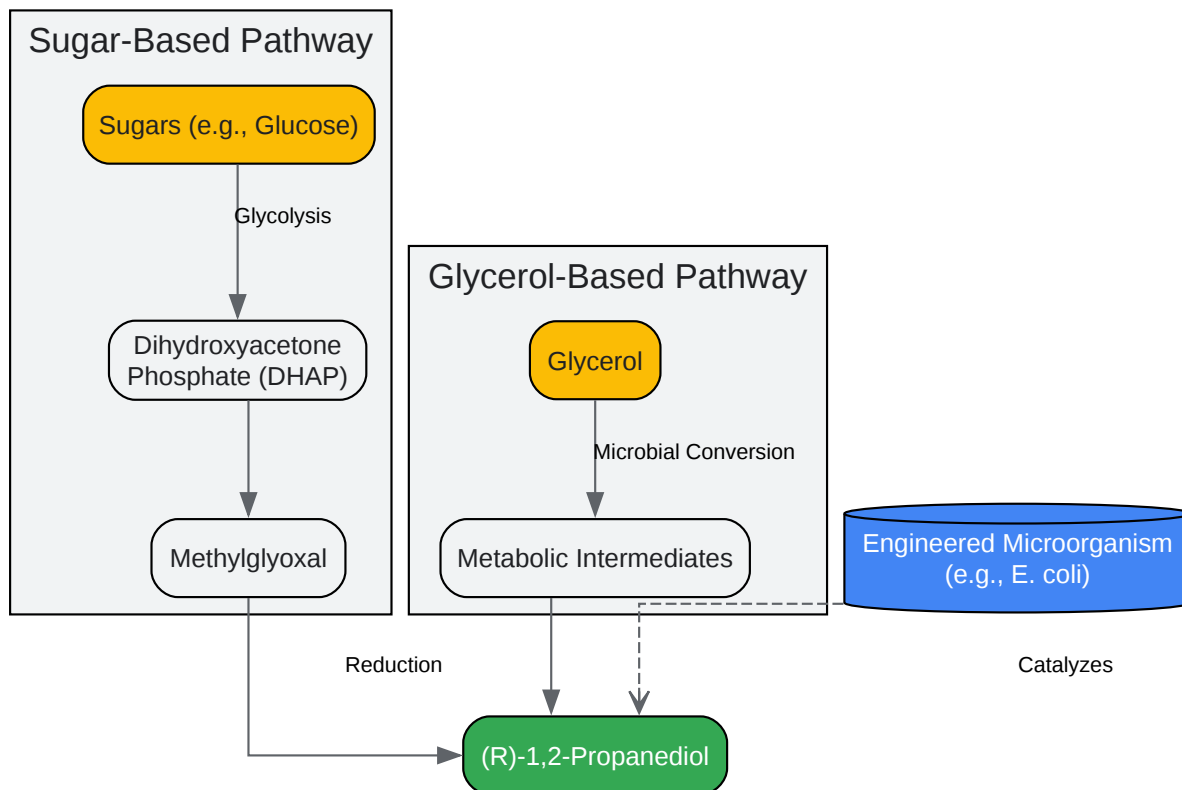
Caption: Traditional chemical synthesis of 1,2-propanediol from propylene.

Synthesis of 1,2-Propanediol from Glycerol

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Caption: Catalytic hydrogenolysis of glycerol to produce 1,2-propanediol.

Biotechnological Production of (R)-1,2-Propanediol



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Caption: Simplified biotechnological pathways for (R)-1,2-propanediol synthesis.

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